

Essential Safety and Handling of Cdk2-IN-23: A Guide for Researchers

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Compound of Interest

Compound Name: Cdk2-IN-23

Cat. No.: B12362541

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This document provides crucial safety and logistical information for the handling and disposal of **Cdk2-IN-23**, a potent and selective kinase inhibitor. The following procedural guidance is intended to ensure the safe and effective use of this compound in a laboratory setting.

Safety and Personal Protective Equipment (PPE)

Given the high potency of **Cdk2-IN-23** (IC₅₀ = 0.29 nM), it is imperative to handle this compound with appropriate caution to minimize exposure.^[1] While a specific, detailed Safety Data Sheet (SDS) with quantitative toxicological data for **Cdk2-IN-23** is not publicly available, general safety precautions for potent small molecule kinase inhibitors should be strictly followed. These compounds are often classified with potential hazards such as acute toxicity if swallowed and may cause genetic defects.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Hand Protection	Nitrile or other chemically resistant gloves (double gloving recommended).	To prevent skin contact and absorption.
Eye Protection	Safety glasses with side shields or safety goggles.	To protect eyes from splashes or airborne particles.
Body Protection	A lab coat or a chemically resistant gown.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A fume hood is required when handling the solid compound or preparing stock solutions.	To prevent inhalation of the powdered compound.

Operational Plan: Handling and Storage

Receiving and Storage:

Upon receipt, visually inspect the container for any damage. **Cdk2-IN-23** is typically supplied as a solid. For long-term storage, the solid compound should be stored at -20°C for up to 3 years.

Stock Solution Preparation:

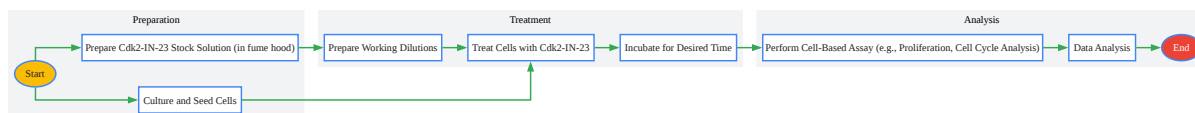
Stock solutions should be prepared in a fume hood. **Cdk2-IN-23** is soluble in DMSO.^[1]

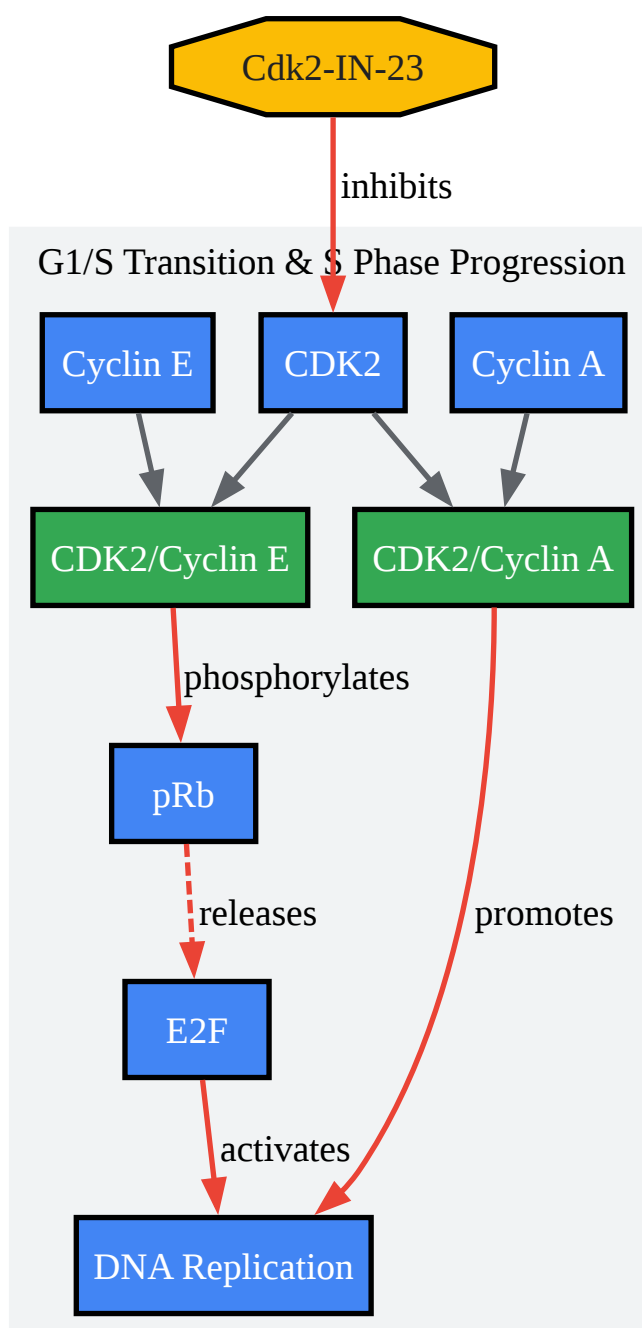
Storage Temperature	Shelf Life of Stock Solution
-80°C	6 months
-20°C	1 month

To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.

Experimental Workflow for Cell-Based Assays

The following diagram outlines a typical workflow for utilizing **Cdk2-IN-23** in a cell-based assay.





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References

- 1. medchemexpress.com [medchemexpress.com]
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